

Personal protective equipment for handling Lck Inhibitor III

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Compound of Interest

Compound Name: *Lck Inhibitor III*

Cat. No.: *B12401776*

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Essential Safety and Handling Guide for Lck Inhibitor III

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for handling **Lck Inhibitor III**, a cell-permeable, tri-substituted amine.^[1] While some suppliers state that a Safety Data Sheet (SDS) is not required for **Lck Inhibitor III** under REACH regulations as it is not classified as a hazardous substance, adhering to standard laboratory safety protocols is crucial for responsible handling.^[2]

Key Chemical and Physical Properties

A clear understanding of the substance's properties is the first step toward safe handling.

Property	Data
Alternate Names	2-(1H-Benzo[d]imidazol-1-yl)-N-(5-methoxy-2-methylphenyl)-6-(2-morpholinoethoxy)pyrimidin-4-amine, hydrate[1]
CAS Number	1188890-30-3[1]
Molecular Formula	C25H28N6O3•H2O[1]
Molecular Weight	478.55 g/mol [1]
Physical Form	Solid[3]
Solubility	Soluble in DMSO[3]
Storage Temperature	2-8°C[3]

Personal Protective Equipment (PPE) and Handling

Even when a substance is not classified as hazardous, the use of appropriate personal protective equipment is a fundamental aspect of good laboratory practice.

Recommended PPE:

- **Gloves:** Wear appropriate chemical-resistant gloves.
- **Lab Coat:** A standard lab coat should be worn to protect clothing.
- **Eye Protection:** Safety glasses or goggles are essential to protect from potential splashes.

Handling Procedures:

- **Preparation:** Work in a well-ventilated area.
- **Weighing:** If weighing the solid form, do so carefully to avoid creating dust.
- **Dissolving:** When preparing solutions with solvents like DMSO, handle the solvent in a fume hood.
- **Avoid Contact:** Minimize direct contact with the compound.

- Hygiene: Wash hands thoroughly after handling.

Spillage and Disposal

In the event of a spill, follow these general procedures.

Spill Response:

- Containment: For a solid spill, gently sweep or vacuum the material, avoiding dust generation. For a liquid spill (in solvent), absorb with an inert material (e.g., vermiculite, sand).
- Cleaning: Clean the spill area thoroughly with an appropriate solvent and then with soap and water.
- Ventilation: Ensure the area is well-ventilated.

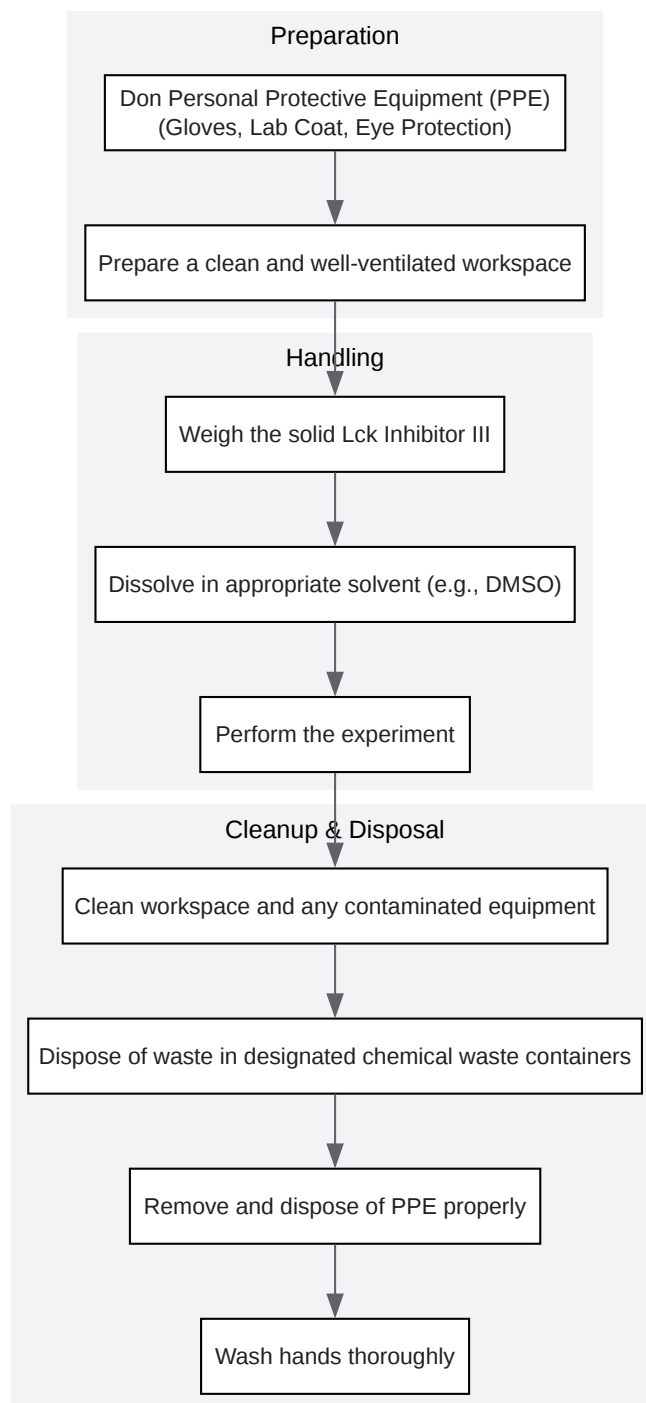
Disposal Plan:

- Solid Waste: Dispose of the solid **Lck Inhibitor III** and any contaminated materials (e.g., weigh boats, pipette tips) in a designated chemical waste container.
- Liquid Waste: Solutions of **Lck Inhibitor III** should be disposed of in a designated solvent waste container.
- Regulations: Always follow your institution's and local regulations for chemical waste disposal.

Experimental Workflow for Handling Lck Inhibitor III

The following diagram outlines a standard workflow for handling **Lck Inhibitor III** in a laboratory setting.

Workflow for Handling Lck Inhibitor III



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Caption: A flowchart illustrating the standard procedure for safely handling **Lck Inhibitor III**.

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References

- 1. scbt.com [scbt.com]
- 2. merckmillipore.com [merckmillipore.com]
- 3. Lck Inhibitor The Lck Inhibitor, also referenced under CAS 213743-31-8, controls the biological activity of Lck. This small molecule/inhibitor is primarily used for Phosphorylation & Dephosphorylation applications. | 213743-31-8 [sigmaaldrich.com]
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